

Essential Safety and Disposal Procedures for hDDAH-1-IN-1 TFA

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Compound of Interest

Compound Name: hDDAH-1-IN-1 TFA

Cat. No.: B12432602

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For researchers, scientists, and drug development professionals handling **hDDAH-1-IN-1 TFA**, understanding the proper disposal procedures is critical for laboratory safety and environmental protection. The trifluoroacetic acid (TFA) component of this compound dictates the primary hazards and required disposal protocols. TFA is corrosive, harmful if inhaled, and poses a long-term threat to aquatic ecosystems.[1][2][3] Adherence to the following guidelines will ensure the safe management and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for the hazardous component, Trifluoroacetic Acid (TFA), is provided below.

Property	Value
Molecular Formula	C ₂ HF ₃ O ₂
Molar Mass	114.02 g/mol [2][4]
Melting Point	-15.4 °C (4.3 °F)[5]
Boiling Point	72.4 °C (162.3 °F)[5]
Density	1.489 g/cm ³ at 20 °C[5]
pKa	0.52[5]
Toxicity to Daphnia magna (Water flea)	EC50 - 55.00 mg/l - 24 h[1]

Hazard Information

hDDAH-1-IN-1 TFA, due to the presence of Trifluoroacetic acid, presents the following hazards:

- Corrosive: Causes severe skin burns and eye damage.^{[1][2]} It is extremely destructive to the tissues of the mucous membranes and upper respiratory tract.^[1]
- Harmful if Inhaled: Inhalation of vapors or mist can be harmful.^[1]
- Aquatic Hazard: It is harmful to aquatic life with long-lasting effects.^{[1][2]}

Experimental Protocol: Standard Disposal Procedure

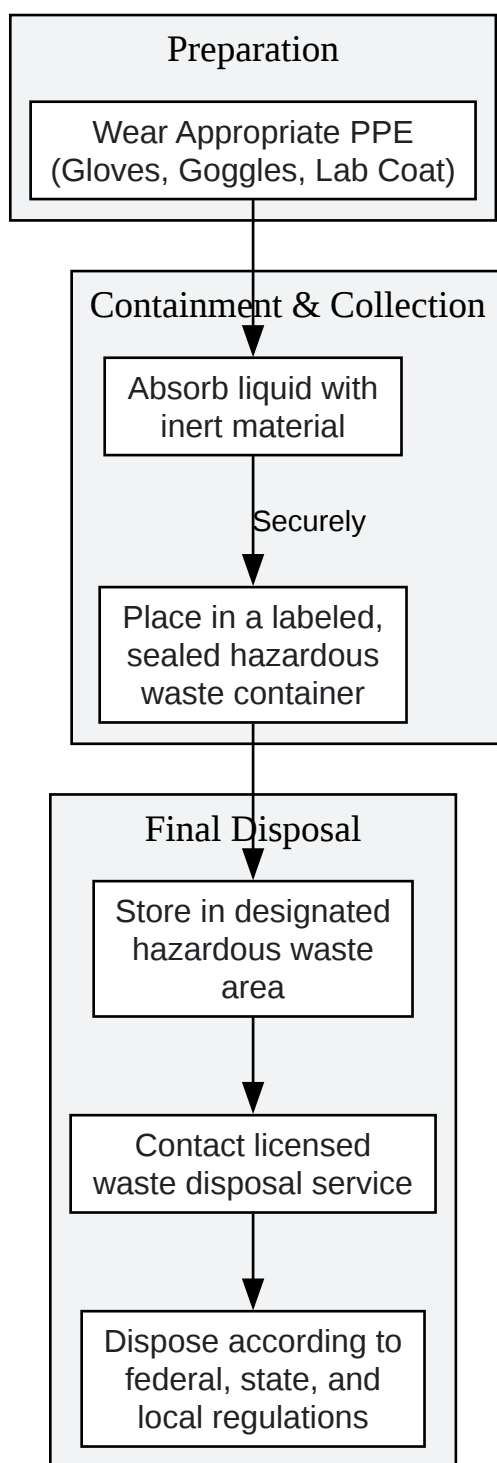
The following step-by-step protocol must be followed for the disposal of **hDDAH-1-IN-1 TFA** and materials contaminated with it.

- Wear Appropriate Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing protective gloves, protective clothing, eye protection, and face protection.^[3]
- Contain the Waste:
 - For liquid waste, soak it up with an inert absorbent material such as sand, diatomaceous earth, or acid-binding agents.^{[1][2]}
 - Do not let the product enter drains or the environment.^[1]
- Store in a Designated Waste Container:
 - Place the absorbed material or any unused product into a suitable, closed, and clearly labeled hazardous waste container.^[1]
 - Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[1]
- Arrange for Professional Disposal:

- Contact a licensed professional waste disposal service to dispose of the material.[\[1\]](#)
- Observe all federal, state, and local environmental regulations.[\[1\]](#)
- Decontaminate:
 - Thoroughly wash hands and any exposed skin after handling.
 - Clean any contaminated surfaces according to your laboratory's standard operating procedures for corrosive materials.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **hDDAH-1-IN-1 TFA**.



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